

Application Notes and Protocols: R 1485 Dihydrochloride in Cognitive Enhancement Research

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Compound of Interest

Compound Name: *R 1485 dihydrochloride*

Cat. No.: *B1150229*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

R 1485 dihydrochloride is a potent and selective antagonist of the 5-HT₆ receptor, a target of significant interest in the field of cognitive enhancement. The 5-HT₆ receptor is predominantly expressed in brain regions associated with learning and memory, such as the hippocampus and prefrontal cortex. Antagonism of this receptor is hypothesized to modulate cholinergic and glutamatergic neurotransmission, thereby offering a potential therapeutic avenue for treating cognitive deficits observed in various neurological and psychiatric disorders. These application notes provide a summary of the known characteristics of **R 1485 dihydrochloride** and generalized protocols for its investigation in cognitive enhancement research.

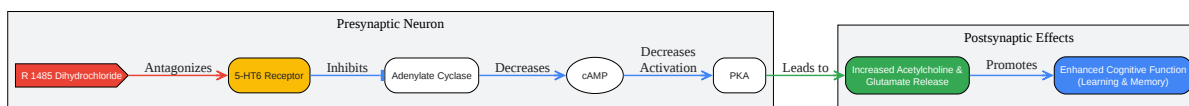
Physicochemical and Pharmacological Properties

A clear understanding of the fundamental properties of **R 1485 dihydrochloride** is essential for designing and interpreting experimental studies.

Property	Value	Reference
Chemical Name	4-[(2-Fluorophenyl)sulfonyl]-3,4-dihydro-8-(1-piperazinyl)-2H-1,4-benzoxazine dihydrochloride	
Molecular Formula	C ₁₈ H ₂₀ FN ₃ O ₃ S·2HCl	
Molecular Weight	450.35 g/mol	
Purity	≥98% (HPLC)	
Biological Activity	Selective and high-affinity 5-HT ₆ receptor antagonist	
pKi	8.9	
Selectivity	>100-fold selectivity against a panel of 50 other targets, including other 5-HT receptor subtypes	
Key Feature	Brain penetrant	
Storage	Store at -20°C	

Mechanism of Action and Signaling Pathway

R 1485 dihydrochloride exerts its effects by blocking the 5-HT₆ receptor. The downstream signaling cascade of the 5-HT₆ receptor is complex and can influence multiple neurotransmitter systems implicated in cognitive function. The diagram below illustrates the generally accepted pathway.



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Figure 1: Proposed signaling pathway for **R 1485 dihydrochloride**.

Experimental Protocols

Due to a lack of specific published protocols for **R 1485 dihydrochloride** in cognitive enhancement studies, the following are generalized methodologies for evaluating 5-HT₆ receptor antagonists in preclinical models.

In Vitro Receptor Binding Assay

Objective: To determine the binding affinity of **R 1485 dihydrochloride** for the 5-HT₆ receptor.

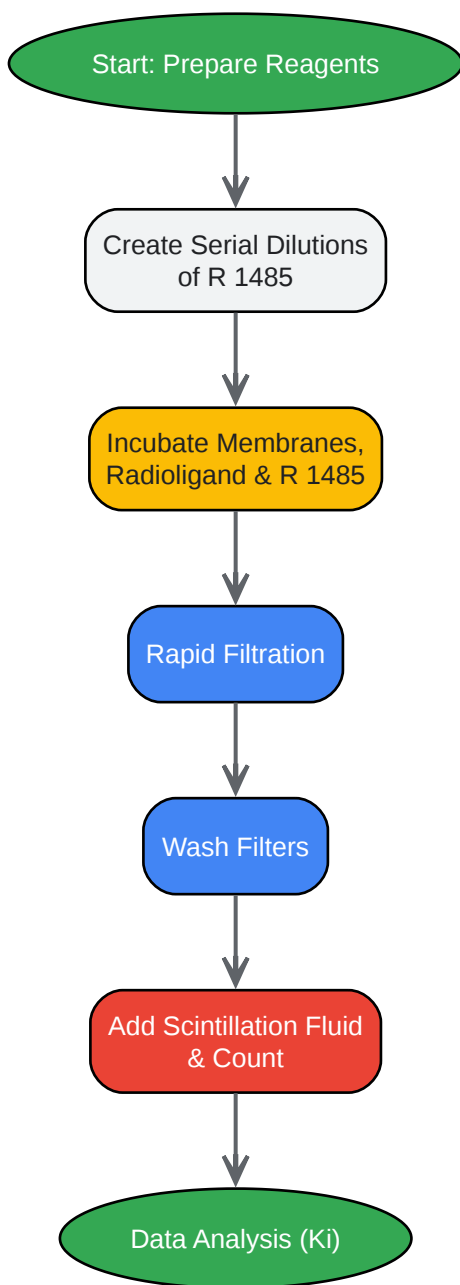
Materials:

- **R 1485 dihydrochloride**
- Cell membranes expressing recombinant human 5-HT₆ receptors
- Radioligand (e.g., [³H]LSD or [³H]serotonin)
- Scintillation fluid and counter
- Assay buffer (e.g., 50 mM Tris-HCl, 10 mM MgCl₂, 0.5 mM EDTA, pH 7.4)

Procedure:

- Prepare serial dilutions of **R 1485 dihydrochloride**.

- In a 96-well plate, combine the cell membranes, radioligand, and varying concentrations of **R 1485 dihydrochloride** or vehicle.
- Incubate at room temperature for a specified time (e.g., 60 minutes) to allow for binding equilibrium.
- Terminate the reaction by rapid filtration over glass fiber filters to separate bound from free radioligand.
- Wash the filters with ice-cold assay buffer.
- Place the filters in scintillation vials with scintillation fluid.
- Quantify radioactivity using a scintillation counter.
- Analyze the data using non-linear regression to determine the K_i value.



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Figure 2: Workflow for an in vitro receptor binding assay.

In Vivo Cognitive Enhancement Studies (Rodent Models)

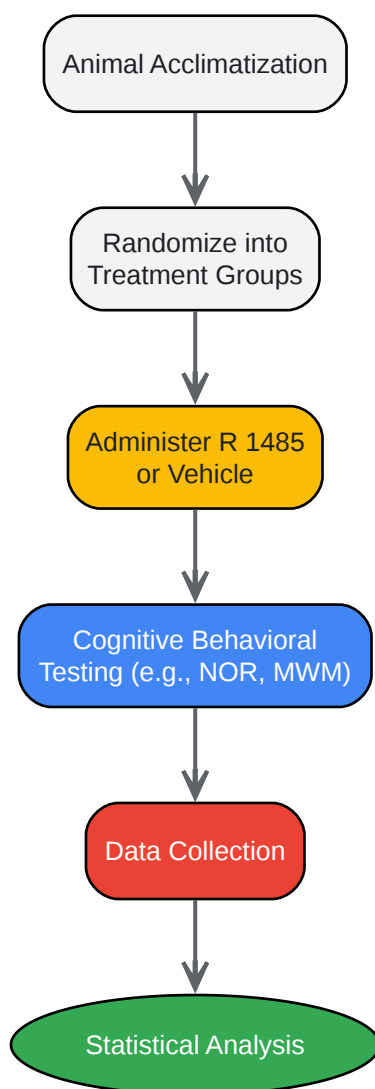
Objective: To assess the efficacy of **R 1485 dihydrochloride** in improving cognitive performance in animal models.

Animal Models:

- Normal, healthy rodents: To assess cognitive enhancement in a non-impaired state.
- Pharmacologically-induced amnesia models: (e.g., scopolamine-induced memory impairment) to evaluate pro-cognitive effects in a deficit model.
- Transgenic models of neurodegenerative diseases: (e.g., Alzheimer's disease models) to test therapeutic potential.

General Protocol:

- Acclimatization: Acclimate animals to the housing and testing environment.
- Drug Administration: Dissolve **R 1485 dihydrochloride** in a suitable vehicle (e.g., saline or DMSO/saline mixture). Administer via an appropriate route (e.g., intraperitoneal injection or oral gavage) at various doses. Include a vehicle control group.
- Behavioral Testing: Conduct cognitive tests at a specified time post-administration. Common tests include:
 - Novel Object Recognition (NOR): Assesses recognition memory.
 - Morris Water Maze (MWM): Evaluates spatial learning and memory.
 - Y-Maze or T-Maze: Measures spatial working memory.
 - Passive Avoidance Test: Assesses fear-motivated memory.
- Data Collection and Analysis: Record relevant behavioral parameters (e.g., exploration time, latency to find a platform, number of arm entries). Analyze data using appropriate statistical methods (e.g., ANOVA, t-tests).



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Figure 3: General workflow for in vivo cognitive studies.

Safety and Handling

R 1485 dihydrochloride is intended for laboratory research use only. Standard laboratory safety precautions should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

R 1485 dihydrochloride represents a valuable research tool for investigating the role of the 5-HT₆ receptor in cognitive processes. Its high affinity and selectivity make it a suitable candidate for preclinical studies aimed at exploring novel therapeutic strategies for cognitive disorders. The provided generalized protocols can serve as a starting point for designing experiments to further elucidate the cognitive-enhancing potential of this compound. Researchers should adapt these protocols to their specific experimental needs and animal models.

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